

atrazine application in corn, sorghum, and sugarcane cultivation

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A Technical Guide to Atrazine Application in Agriculture

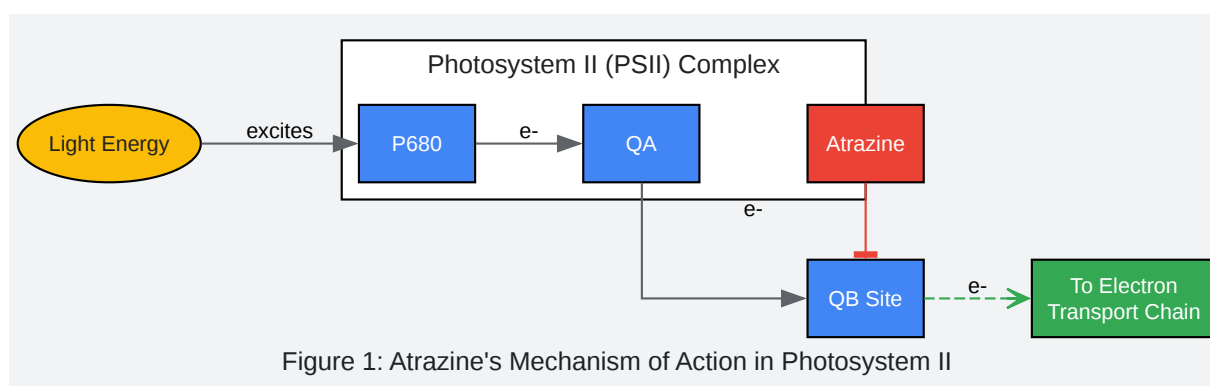
Abstract: **Atrazine** (6-chloro-N2-ethyl-N4-isopropyl-1,3,5-triazine-2,4-diamine) is a selective triazine herbicide used extensively in modern agriculture for the pre- and post-emergence control of broadleaf and grassy weeds.[1][2] Its primary applications are in the cultivation of corn, sorghum, and sugarcane, where it contributes significantly to crop yield by reducing weed competition.[1][3] This document provides a comprehensive technical overview of **atrazine's** mode of action, application protocols for key crops, environmental fate, and the analytical methodologies used for its detection. It is intended for researchers, scientists, and professionals in related fields who require detailed information on the herbicide's use and underlying scientific principles.

Introduction to Atrazine

Atrazine is a systemic herbicide first registered for use in 1958.[1] It is valued for its efficacy, cost-effectiveness, and flexible application timing.[2][3] As one of the most widely used herbicides in the United States, it is applied to over half of all corn, sorghum, and sugarcane acres annually.[3][4] **Atrazine** is typically formulated as a liquid or wettable powder and is absorbed by plants primarily through the roots, and to some extent through the foliage, from where it is translocated upward.[5][6][7] Its effectiveness is dependent on rainfall or irrigation to move it into the root zone of target weeds.[8]

Mode of Action: Photosystem II Inhibition

Atrazine's herbicidal activity stems from its ability to inhibit photosynthesis.[2] It binds to the plastoquinone-binding protein (D1 protein) within Photosystem II (PSII) in the chloroplast thylakoid membranes.[1][7] This binding action blocks the electron transport chain, halting the production of ATP and NADPH, which are essential for CO₂ fixation and plant growth.[7] The interruption of electron flow leads to the formation of reactive oxygen species, causing lipid peroxidation and ultimately leading to the destruction of cell membranes and plant death.[4] Tolerant crops like corn can metabolize **atrazine** into non-toxic substances before it can cause significant harm.[6][7]



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Caption: **Atrazine** inhibits photosynthesis by blocking the QB binding site in PSII.

Application in Key Crops

Atrazine application rates and timing are critical for maximizing efficacy while adhering to regulatory limits. Rates are often dependent on soil texture, organic matter content, and tillage system.[8][9] The U.S. EPA mandates that the total amount of **atrazine** applied must not exceed 2.5 pounds of active ingredient (a.i.) per acre per calendar year for corn and sorghum.[8][9]

Corn (Maize)

Atrazine can be applied to corn pre-plant, pre-emergence, or post-emergence.[4]

- Pre-plant/Pre-emergence: Application occurs before or shortly after planting, prior to weed emergence. This method provides residual control of germinating weeds.[8][9]
- Post-emergence: Applied after weeds have emerged but before they exceed 1.5 inches in height and before the corn crop reaches 12 inches in height.[9][10] Post-emergence applications are often mixed with an oil concentrate or surfactant to improve foliar uptake.[8]

Sorghum

Application guidelines for sorghum are similar to corn. **Atrazine** can be applied pre-plant, pre-emergence, or post-emergence before the crop exceeds 12 inches in height.[9][11] It is crucial to ensure the sorghum variety is tolerant to **atrazine**.

Sugarcane

In sugarcane, **atrazine** is typically applied at the time of planting or ratooning, before the sugarcane emerges, to control a broad spectrum of grass and broadleaf weeds.[9] One or more additional post-emergence applications may be made as the sugarcane emerges, before weeds are greater than 1.5 inches tall.[12]

| Table 1: **Atrazine** Application Rates in Corn, Sorghum, and Sugarcane | | :--- | :--- | :--- | :--- | |
 Crop | Application Timing | Application Rate (lbs a.i./acre) | Notes | | Corn & Sorghum | Pre-plant / Pre-emergence | 1.6 - 2.0 | Higher rates for fine-textured soils or those with high organic matter. On highly erodible soils with <30% residue, the maximum is 1.6 lbs a.i./acre.[8][13] | | |
 Post-emergence | 1.2 - 2.0 | Must be applied before corn/sorghum exceeds 12 inches in height. If a prior **atrazine** application was made, the total must not exceed 2.5 lbs a.i./acre per year.[9][10] | | Sugarcane | At Planting / Ratooning | 2.0 - 4.0 | Provides control of annual weeds during the early growth stage.[9] | | |
 Post-emergence | Up to 2.0 | Can be applied as needed, typically 1 to 3 times, before weeds exceed 1.5 inches.[12] |

Weed Management and Resistance

Atrazine is effective against a wide range of annual broadleaf and grassy weeds.[8] However, its continuous use has led to the evolution of resistant weed biotypes.[2][4]

Table 2: Common Weeds Controlled by Atrazine

Broadleaf Weeds

Pigweed (*Amaranthus* spp.)

Lambsquarters (*Chenopodium album*)

Common Ragweed (*Ambrosia artemisiifolia*)

Grassy Weeds

Barnyardgrass (*Echinochloa crus-galli*)

Foxtails (*Setaria* spp.)

Crabgrass (*Digitaria* spp.)

Source:[2][8][12]

Herbicide resistance is a significant concern. As of 2024, 66 weed species globally have been reported as resistant to **atrazine**.^[4] Resistance often results from a point mutation in the chloroplast psbA gene, which alters the D1 protein and prevents **atrazine** from binding effectively.^[14] To manage resistance, integrated strategies such as herbicide rotation, tank-mixing with different modes of action, and cultural practices like crop rotation are recommended.^{[2][4]}

Environmental Fate and Ecotoxicology

The environmental persistence of **atrazine** is a key consideration in its use. It does not bind well to soil and has a high potential to move into groundwater and surface water.^[5]

| Table 3: Environmental Fate and Persistence of **Atrazine** | | :--- | :--- | | Parameter | Value / Characteristic | | Soil Half-life | 60-75 days (average)^[5] | | Water Solubility | Low to moderate^[5] | | Soil Mobility | High; does not bind well to soil particles^[5] | | Persistence Factors | More persistent in less acidic, cool, and dry conditions^[5] | | Note: Half-life can vary significantly based on soil type, temperature, and moisture.^[15]

Atrazine contamination of water sources is a primary environmental concern.^[1] The EPA has found that **atrazine** is likely to harm aquatic vegetation even at low concentrations, which can

disrupt aquatic ecosystems.[5] It is classified as slightly to moderately toxic to fish and highly toxic to aquatic invertebrates.[5]

Analytical Methodologies

Accurate detection of **atrazine** and its metabolites in environmental samples is crucial for monitoring and regulatory compliance. The most common analytical methods are Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC), and Enzyme-Linked Immunosorbent Assay (ELISA).[16][17]

Experimental Protocol: Atrazine Residue Analysis in Water

A widely used method for determining **atrazine** concentration in water involves solid-phase extraction (SPE) followed by analysis with Gas Chromatography-Mass Spectrometry (GC-MS). [17]

1. Sample Preparation: A 1-liter water sample is collected. If it contains sediment, it is filtered.
2. Solid-Phase Extraction (SPE): The water sample is passed through an SPE cartridge containing a sorbent like graphitized carbon black. **Atrazine** and its metabolites are adsorbed onto the sorbent.[17]
3. Elution: The cartridge is dried, and the analytes are eluted (washed off) using organic solvents such as ethyl acetate and a dichloromethane/methanol mixture.[17]
4. Concentration: The resulting solvent extract is concentrated, often under a gentle stream of nitrogen, to reduce the volume and increase the analyte concentration.
5. GC-MS Analysis: A small aliquot of the concentrated extract is injected into the GC-MS system. The GC separates the compounds based on their boiling points and interaction with the capillary column. The MS then fragments the molecules and detects them based on their mass-to-charge ratio, providing both identification and quantification.[17][18]

| Table 4: Typical Detection Limits for **Atrazine** Analytical Methods | | :--- | :--- | :--- | | Analytical Method | Sample Matrix | Detection Limit | | GC-NPD | Water | 0.4 - 7.4 ng/L[19] | | GC-MS | Water | 2 ng/L[19] | | HPLC-UV | Water | 5.0 µg/L[16] | | ELISA | Water | 0.05 - 0.1 µg/L[16] | | GC-MS | Soil | ~3 µg/kg[16] |

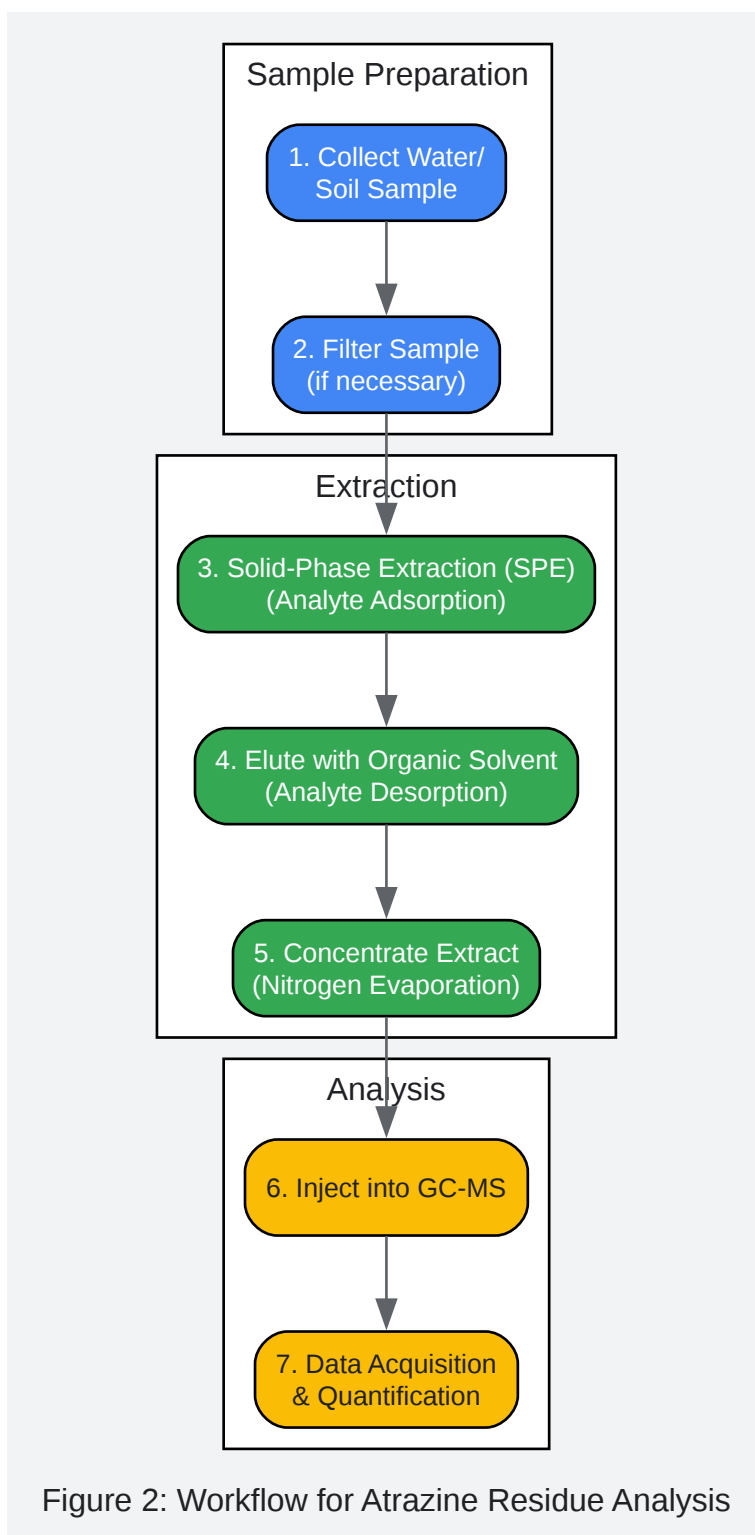


Figure 2: Workflow for Atrazine Residue Analysis

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Caption: A typical workflow for the analysis of **atrazine** in environmental samples.

Human Health and Toxicology

Atrazine is classified as a Restricted Use Pesticide (RUP), meaning only certified applicators can purchase and use it.[6][20] The U.S. EPA has set a Maximum Contaminant Level (MCL) for **atrazine** in drinking water to protect public health.[6]

| Table 5: Toxicological Data and Regulatory Limits for **Atrazine** | | :--- | :--- | | Parameter | Value |
| | Oral LD₅₀ (Rat) | 3090 mg/kg[1] | | Dermal LD₅₀ (Rabbit) | 7500 mg/kg[1] | | EPA Maximum Contaminant Level (MCL) in Drinking Water | 3 µg/L (or 3 parts per billion)[6][21] | | OSHA Permissible Exposure Limit (8-hr TWA) | 5 mg/m³[6] | | IARC Carcinogenicity Classification (2025 update) | Group 2A: "Probably carcinogenic to humans"[1] |

Exposure to **atrazine** can cause skin and eye irritation.[22] Long-term exposure above the MCL has been associated with potential health risks, including effects on the reproductive system and a possible increased risk of certain cancers.[23] The International Agency for Research on Cancer (IARC) updated its classification of **atrazine** to "probably carcinogenic to humans" (Group 2A) in 2025.[1]

Conclusion

Atrazine remains a critical tool for weed management in corn, sorghum, and sugarcane, offering significant economic benefits to producers.[3][24] However, its use requires careful management to mitigate risks of weed resistance and environmental contamination.[2] Adherence to application guidelines, adoption of integrated weed management strategies, and respect for environmental protection measures are essential for its sustainable use. Continued research into its environmental fate, toxicological profile, and the development of precise analytical methods is necessary to inform regulatory decisions and ensure its safe application in agriculture.

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